

# Synonyms and alternative names for C.I. 12226-47-0

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## Compound of Interest

Compound Name: *Reactive Yellow 15*

Cat. No.: *B13747826*

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## An In-depth Technical Guide to C.I. **Reactive Yellow 15**

This technical guide provides a comprehensive overview of C.I. **Reactive Yellow 15** (CAS No. 12226-47-0), a significant dye in the textile industry. The guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental protocols.

## Chemical Identity and Synonyms

C.I. **Reactive Yellow 15** is a single azo class reactive dye.<sup>[1]</sup> It is widely known by various synonyms and trade names across different suppliers and regions. A comprehensive list of these alternative names is provided below to aid in its identification in literature and commercial products.

Table 1: Synonyms and Alternative Names for C.I. **Reactive Yellow 15**

Type	Name
C.I. Name	C.I. Reactive Yellow 15[2]
CAS Registry No.	12226-47-0[1][3]
Common Synonyms	Reactive Yellow 15, Reactive Yellow GR, Reactive Yellow KN-GR[1][3]
Trade Names	Remazol Yellow GR, Cavalite Yellow GR, Diamira Yellow GR, Intracron Yellow VS-GR, Benzactiv Yellow V-GR 133, Primazin Yellow GRL[2][4][5]
IUPAC Name	disodium;4-[4-[[2-methoxy-5-methyl-4-(2-sulfonatooxyethylsulfonyl)phenyl]diazenyl]-5-methyl-3-oxo-1H-pyrazol-2-yl]benzenesulfonate[2]
Other Identifiers	AX00C3ZTBP (UNII), DTXSID701013665 (EPA CompTox), EINECS 247-170-4[2][6]

## Physicochemical Properties

The key physicochemical properties of C.I. **Reactive Yellow 15** are summarized in the table below. This data is essential for understanding its behavior in various applications, particularly in dyeing processes.

Table 2: Physicochemical Properties of C.I. **Reactive Yellow 15**

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>20</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>11</sub> S <sub>3</sub> [1][2][7]
Molecular Weight	634.57 g/mol [1][3][7]
Appearance	Yellow Powder[1][4]
Solubility	Soluble in water (50 g/L)[1]
Chemical Class	Single azo class[1][3]

## Synthesis and Manufacturing

The manufacturing of C.I. **Reactive Yellow 15** involves a two-step process: diazotization followed by a coupling reaction.[\[1\]](#)

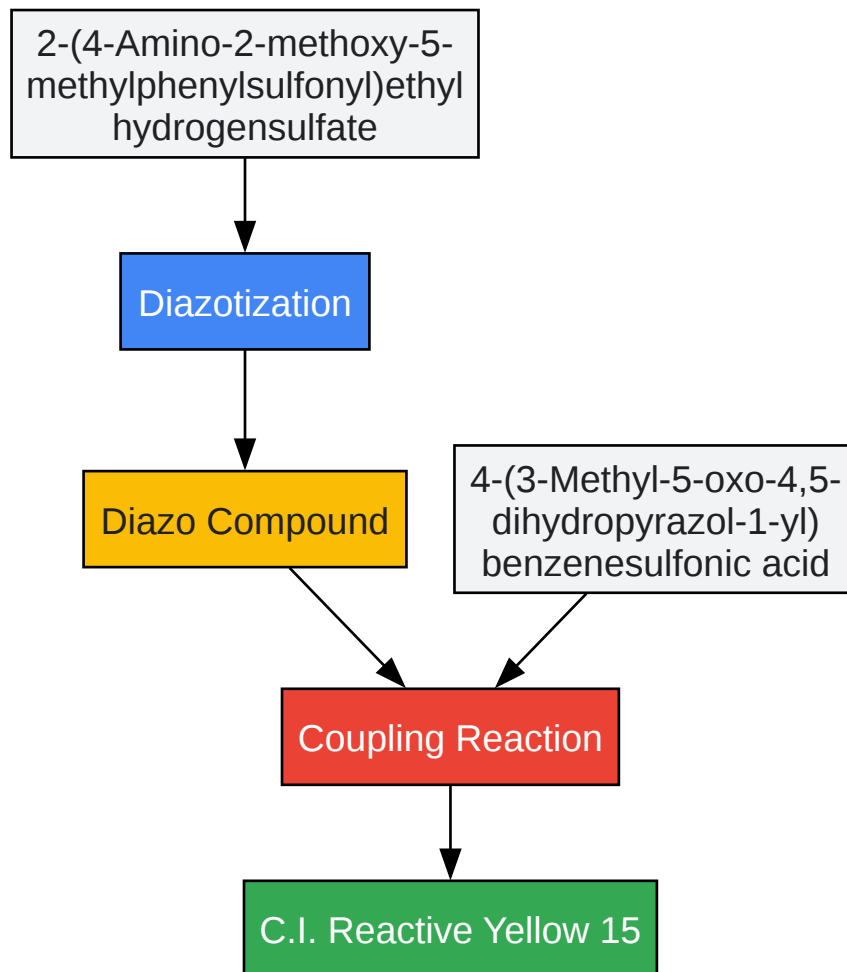
### Manufacturing Protocol

The synthesis of C.I. **Reactive Yellow 15** is achieved through the following steps:

- Diazotization: 2-(4-Amino-2-methoxy-5-methylphenylsulfonyl)ethyl hydrogensulfate undergoes diazotization.[\[1\]](#)
- Coupling: The resulting diazo compound is then coupled with 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[\[1\]](#)

### Manufacturing Workflow Diagram

## Manufacturing Workflow of C.I. Reactive Yellow 15



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Caption: Manufacturing workflow for C.I. **Reactive Yellow 15**.

## Experimental Protocols

### Biodegradation of Reactive Yellow 15

A study by Hameed and Ismail (2020) investigated the biodegradation of **Reactive Yellow 15** using immobilized microbial cultures.[8]

Microbial Culture and Immobilization:

- Microbial Source: Mixed microbial cultures were sourced from activated sludge.[8]

- Immobilization: The microbial cells were immobilized using biocarriers such as Sodium Alginate (SA), Starch (St), and Gelatin (Ge), which were cross-linked with Polyvinyl Alcohol (PVA).[8]

#### Biodegradation Assay:

- Free Cells: Batch experiments were conducted under static conditions for 72 hours.[8]
- Immobilized Cells: Experiments were performed in a shaking incubator for 48 hours to improve mass transfer.[8]

#### Operating Conditions:

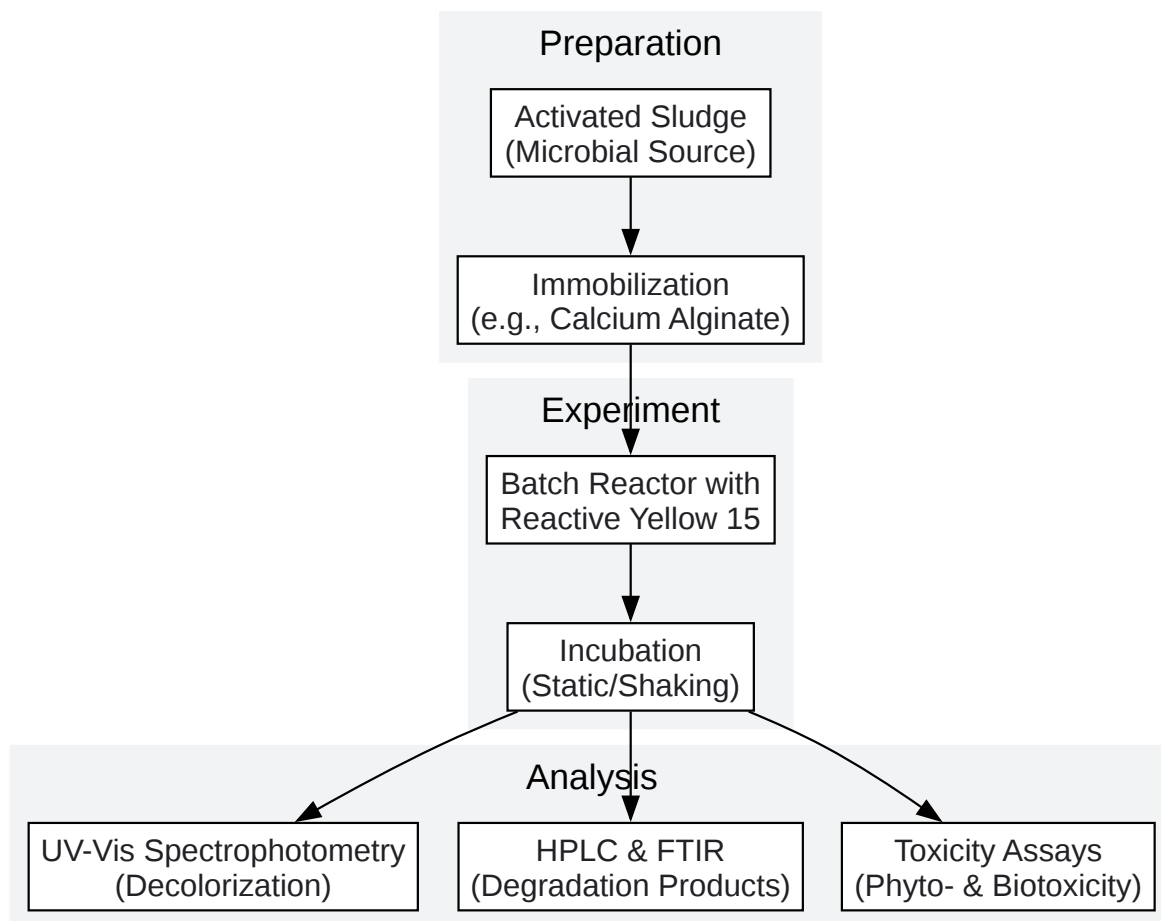
- Initial Dye Concentration: 10 mg/L of **Reactive Yellow 15**. [8]
- Hydraulic retention time (HRT) and organic loading rate (OLR) were controlled.[8]

#### Analytical Methods:

- Decolorization Monitoring: A UV-Vis spectrophotometer was used to monitor the decolorization process.[8]
- Confirmation of Biodegradation: HPLC and FTIR analyses were conducted to confirm the breakdown of the parent dye molecule.[8]
- Toxicity Assessment: Phytotoxicity and biotoxicity assays were performed to evaluate the toxicity of the dye before and after degradation.[8]

## Experimental Workflow for Dye Biodegradation

## Experimental Workflow for Dye Biodegradation



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